

Essential Safety and Operational Guidance for Handling Cyanuric Acid-13C3

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyanuric acid-13C3

Cat. No.: B564499

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This document provides immediate, essential safety and logistical information for the handling and disposal of **Cyanuric acid-13C3** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Quantitative Data Summary

The following table summarizes key quantitative data for **Cyanuric acid-13C3**.

Property	Value	Reference
CAS Number	201996-37-4	[1]
Molecular Formula	$^{13}\text{C}_3\text{H}_3\text{N}_3\text{O}_3$	[1]
Molecular Weight	132.05 g/mol	[1]
Purity	>95% (HPLC)	[1]
Storage Temperature	+4°C	[1]
Appearance	Solid	Assumed based on unlabeled cyanuric acid
Boiling Point	Not applicable	[2]
Flash Point	Not flammable	[3]
Incompatible Materials	Strong oxidizing agents, strong acids and bases	[4][5]

Operational Plan: Handling Cyanuric Acid-13C3

This section provides a step-by-step guide for the safe handling of **Cyanuric acid-13C3**.

Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: Handle **Cyanuric acid-13C3** in a well-ventilated area.[5][6] A chemical fume hood is recommended, especially when working with the powder form, to minimize dust inhalation.[2]
- Personal Protective Equipment (PPE): The following PPE must be worn at all times when handling this compound:
 - Eye Protection: Safety glasses with side shields or chemical goggles are mandatory to protect against dust particles.[4][5]
 - Hand Protection: Wear protective gloves, such as nitrile, neoprene, or butyl rubber, to prevent skin contact.[3][6]

- Body Protection: A standard laboratory coat is required.[5] For larger quantities or where significant dust generation is possible, coveralls are recommended.[3]
- Respiratory Protection: If working outside of a fume hood or if dust is generated, a NIOSH/MSHA-approved respirator with a particulate filter is necessary.[2][7]

Safe Handling Protocol

- Preparation:
 - Ensure the work area is clean and uncluttered.
 - Verify that an eyewash station and safety shower are readily accessible.[5]
 - Assemble all necessary equipment and materials before handling the compound.
- Handling the Compound:
 - Avoid all personal contact, including inhalation of dust.[4]
 - Use methods to minimize dust generation when handling the solid material.[3]
 - If transferring the powder, do so carefully to avoid creating airborne dust.
 - Avoid contact with incompatible materials such as strong oxidizing agents.[4][5]
- Post-Handling:
 - Thoroughly wash hands and any exposed skin with soap and water after handling.[3]
 - Clean the work area and decontaminate any equipment used.
 - Store **Cyanuric acid-13C3** in a tightly closed container in a cool, dry, and well-ventilated place.[3][5]

Emergency Procedures

- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[8] Seek medical attention if irritation

persists.

- Skin Contact: Remove contaminated clothing and wash the affected skin area thoroughly with soap and water.[2]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[2]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of water.[8] Seek immediate medical attention.
- Spills:
 - Evacuate the immediate area.
 - Wear appropriate PPE as described in Section 1.
 - Cover the spill with a plastic sheet to minimize dust.[5]
 - Carefully sweep or scoop the spilled material into a suitable, labeled container for waste disposal.[3][4]
 - Avoid generating dust during cleanup.[4]
 - Clean the spill area with soap and water.

Disposal Plan

All waste containing **Cyanuric acid-13C3** must be handled and disposed of in accordance with local, state, and federal regulations.[4]

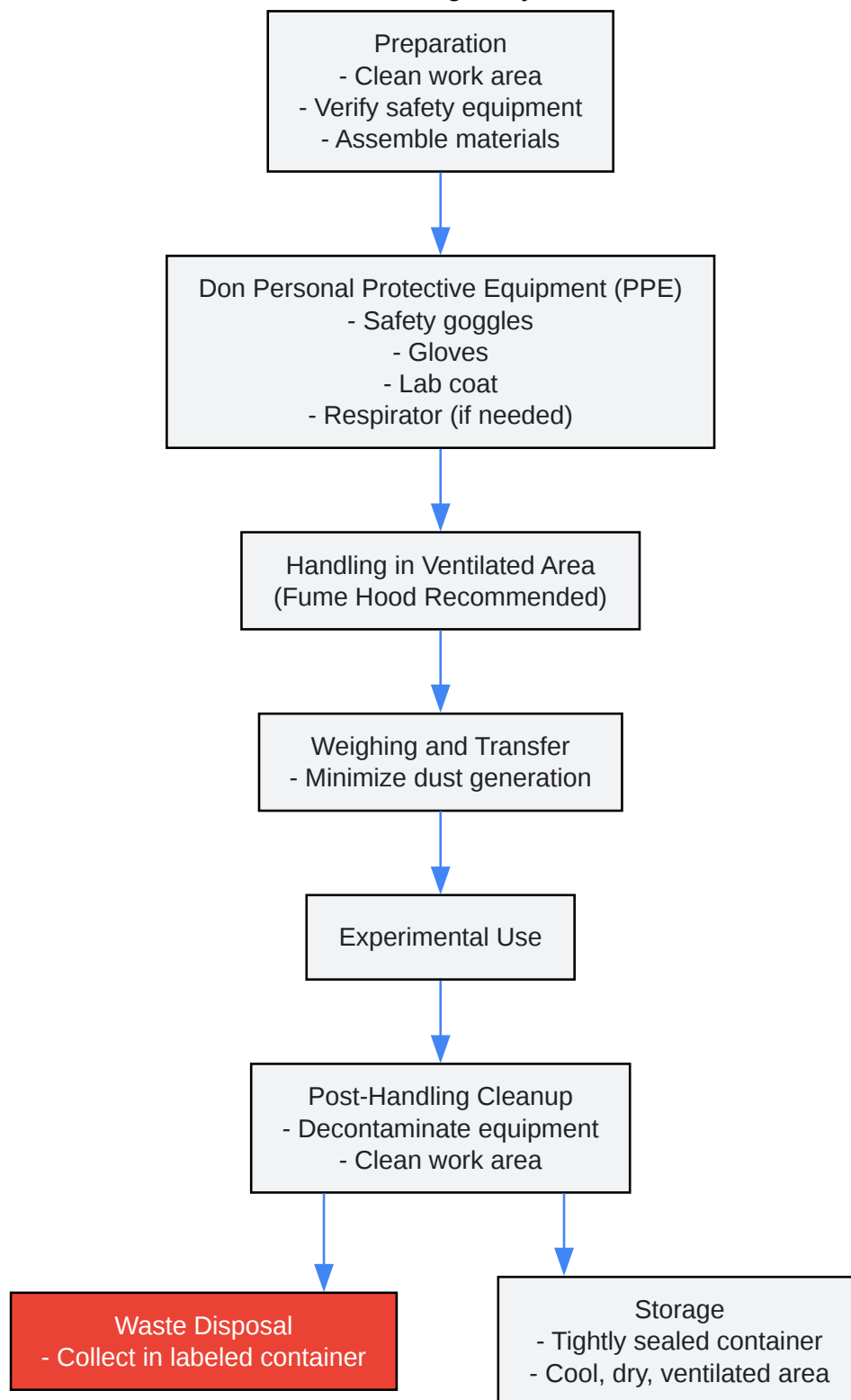
- Waste Collection:
 - Collect all waste material, including contaminated PPE and cleaning materials, in a clearly labeled, sealed container.
- Disposal Method:
 - Reuse or recycle if possible.[3]

- If recycling is not an option, the waste should be disposed of at an authorized landfill.[4]
- Consult with your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.

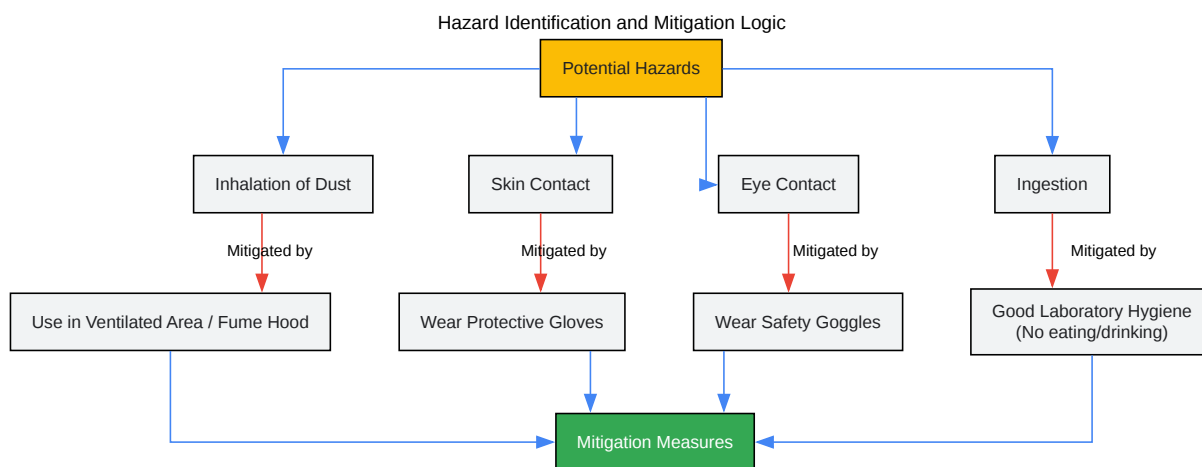
Visual Guides

Workflow for Safe Handling of Cyanuric Acid- $^{13}\text{C}_3$

Workflow for Safe Handling of Cyanuric Acid-13C3

[Click to download full resolution via product page](#)Caption: Step-by-step workflow for the safe handling of **Cyanuric acid-13C3**.

Hazard Identification and Mitigation Logic



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Caption: Logical relationship between hazards and mitigation for **Cyanuric acid-13C3**.

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